Crystallization techniques for 2-methoxy-4-methoxy-6-hydroxypyrimidine

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Compound of Interest

Compound Name:	*2-Methoxy-4-methoxy-6-hydroxypyrimidine*
Cat. No.:	*B8515788*

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Application Note: Crystallization Techniques for **2-Methoxy-4-Methoxy-6-Hydroxypyrimidine**

Executive Summary & Chemical Context

This guide details the crystallization and purification protocols for 2,4-dimethoxy-6-hydroxypyrimidine (also referred to as 2,4-dimethoxypyrimidin-6-ol).

Critical Structural Note: Researchers must distinguish this specific isomer from its more common regioisomer, 4,6-dimethoxy-2-hydroxypyrimidine (a key intermediate for sulfonylurea herbicides like Bispyribac-sodium). While the protocols below are optimized for the 2,4-dimethoxy-6-hydroxy isomer based on physicochemical principles of hydroxypyrimidines, the solubility profiles of these tautomers are similar due to the presence of the lactam-lactim motif.

Chemical Properties:

- Molecular Formula: $C_6H_8N_2O_3$
- Acidity (pKa): The hydroxyl group at position 6 (or 2) is acidic (pKa ~8.5–9.5) due to resonance stabilization with the pyrimidine ring.

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- Solubility Profile:
  - High Solubility: Aqueous alkaline solutions (NaOH, KOH), hot lower alcohols (Methanol, Ethanol).
  - Low Solubility: Water at acidic pH (< pH 5), non-polar solvents (Hexane).
  - Tautomerism: Exists in equilibrium between the enol (pyrimidinol) and keto (pyrimidone) forms. Crystallization conditions often dictate the final tautomeric polymorph.

Pre-Crystallization Characterization

Before initiating bulk crystallization, perform a solubility screen to define the Metastable Zone Width (MSZW).

Table 1: Solubility Screening Matrix (Estimated at 25°C vs. 60°C)

Solvent System	Solubility (25°C)	Solubility (60°C)	Suitability	Notes
Water (pH 7)	Low (< 5 mg/mL)	Moderate	Poor	Poor yield without pH shift.
Water (pH 10-11)	High (> 100 mg/mL)	Very High	Excellent	Ideal for Reactive Crystallization (Method A).
Methanol	Moderate	High	Good	Good for cooling crystallization.
Isopropanol (IPA)	Low	Moderate	Excellent	Ideal anti-solvent or cooling solvent.
Toluene	Negligible	Low	Poor	Only for highly methylated impurities.

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Experimental Protocols

Protocol A: Reactive Crystallization (pH-Shift Precipitation)

Best for: Primary isolation from crude synthesis mixtures and removal of non-acidic impurities.

Principle: The compound is dissolved as a phenolate salt. Acidification protonates the species, drastically reducing solubility and forcing precipitation.

Step-by-Step Procedure:

- Dissolution: Suspend 10.0 g of crude 2,4-dimethoxy-6-hydroxypyrimidine in 40 mL of 1.0 M NaOH solution. Stir at 25°C until fully dissolved.
  - Checkpoint: If solids remain, they are likely non-acidic impurities (e.g., fully methylated trimethoxypyrimidine).
- Filtration: Filter the alkaline solution through a 0.45 µm PTFE membrane to remove insoluble particulates.
- Charge: Transfer the filtrate to a jacketed crystallizer equipped with an overhead stirrer (200 RPM).
- Acidification (Nucleation): Slowly add 1.0 M Acetic Acid (or dilute HCl) via a syringe pump at a rate of 0.5 mL/min.
  - Target: Monitor pH continuously. Cloud point (nucleation) typically occurs around pH 8.5–9.0.
- Growth Phase: Once nucleation is observed (turbidity), stop acid addition for 15 minutes to allow crystal growth (Ostwald ripening).
- Completion: Resume acid addition until pH reaches 5.0. Do not go below pH 4.0 to avoid protonating the ring nitrogens (which would form a soluble cation salt).
- Isolation: Cool the slurry to 5°C. Filter via vacuum filtration. Wash with 20 mL of cold water (pH 5).

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- Drying: Dry in a vacuum oven at 45°C for 12 hours.

Protocol B: Recrystallization via Solvent/Anti-Solvent

Best for: Polymorph control and high-purity polishing.

Principle: Uses the temperature dependence of solubility in alcohol/water mixtures.

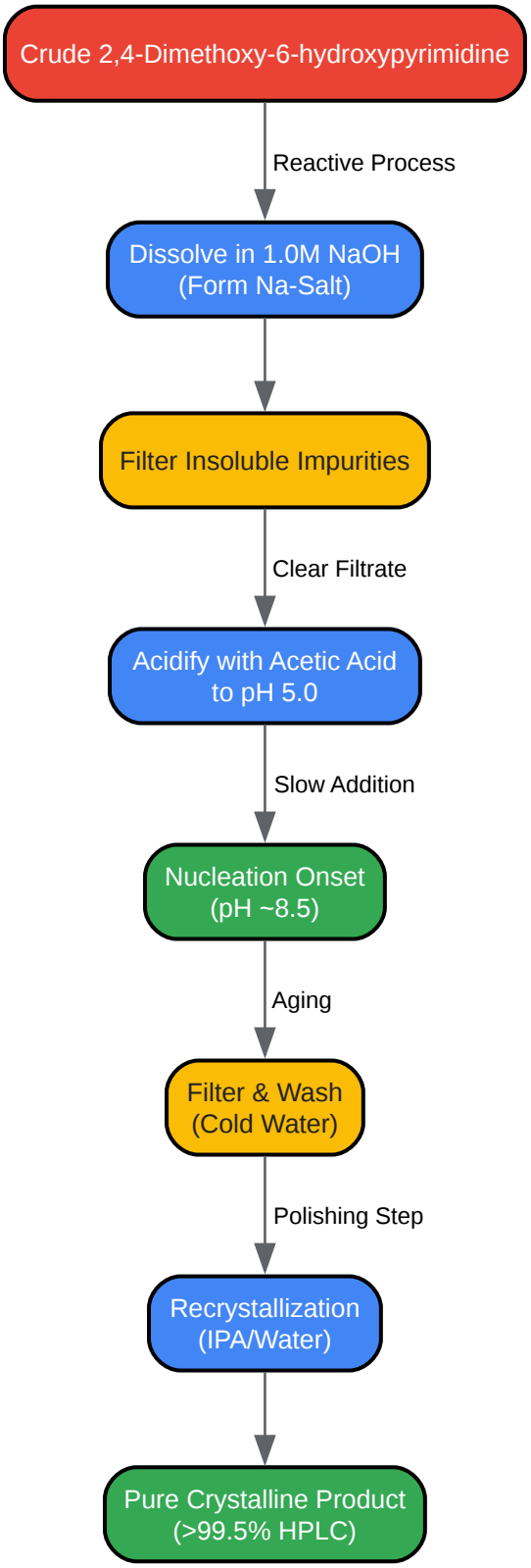
Step-by-Step Procedure:

- Dissolution: Charge 10.0 g of dried solid (from Protocol A) into a flask. Add 60 mL of Isopropanol (IPA).
- Heating: Heat the slurry to reflux (~82°C). If not fully dissolved, add Water dropwise until a clear solution is obtained (typically 5–10% water v/v is sufficient).
- Clarification: Perform a hot filtration if necessary to remove dust/fibers.
- Cooling (Controlled):
  - Cool from 80°C to 60°C at 0.5°C/min.
  - Seeding: At 60°C, add 0.1% w/w seed crystals (pure polymorph) to prevent oiling out.
  - Cool from 60°C to 5°C at 0.2°C/min.
- Anti-Solvent Addition (Optional): If yield is <80%, add 20 mL of cold Water slowly at 5°C.
- Isolation: Filter and wash with cold Isopropanol.

Process Visualization (Workflow)

The following diagram illustrates the decision logic and workflow for the purification process.

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Figure 1: Integrated workflow for Reactive Crystallization followed by Solvent Polishing.

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Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Oiling Out	Supersaturation is too high or temperature dropped too fast.	Seed the solution at the cloud point. Reduce cooling rate to 0.1°C/min.
Low Yield	Final pH is too low (< 3) or too high (> 7).	Adjust final pH to exactly 5.0–5.5 (Isoelectric region).
Gelation	Rapid precipitation trapping solvent.	Use Protocol B (Recrystallization). Apply high-shear stirring during acid addition.
Demethylation	Exposure to strong acids or high heat (>100°C).	Avoid using concentrated HCl. Use Acetic Acid. Keep drying temp < 50°C.

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